

physical and chemical properties of 5Z,8Z,11Z-eicosatrienoyl-CoA

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Compound of Interest

Compound Name: 5Z,8Z,11Z-eicosatrienoyl-CoA

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An In-depth Technical Guide to (5Z,8Z,11Z)-Eicosatrienoyl-CoA: Physicochemical Properties and Biological Significance

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available experimental data on the physical and chemical properties of (5Z,8Z,11Z)-eicosatrienoyl-CoA are limited. This guide provides a comprehensive overview based on available information for its precursor, (5Z,8Z,11Z)-eicosatrienoic acid (Mead acid), and related isomers, alongside general principles applicable to long-chain fatty acyl-CoA molecules.

Introduction

(5Z,8Z,11Z)-Eicosatrienoyl-CoA is the activated form of (5Z,8Z,11Z)-eicosatrienoic acid, an omega-9 polyunsaturated fatty acid also known as Mead acid. Mead acid is notably present in small amounts in mammals and its levels can increase during essential fatty acid deficiency. As the coenzyme A thioester, (5Z,8Z,11Z)-eicosatrienoyl-CoA is an intermediate in fatty acid metabolism and a potential substrate for various enzymatic pathways. Understanding its physicochemical properties is crucial for researchers investigating its biological role and for professionals in drug development targeting lipid metabolic pathways.

Physicochemical Properties

Due to the scarcity of direct experimental data for (5Z,8Z,11Z)-eicosatrienoyl-CoA, this section provides computed data for its precursor fatty acid, Mead acid, and a related isomer, (8Z,11Z,14Z)-eicosatrienoyl-CoA, to offer valuable reference points.

(5Z,8Z,11Z)-Eicosatrienoic Acid (Mead Acid)

(5Z,8Z,11Z)-eicosatrienoic acid is the carboxylic acid precursor to the target molecule. Its properties provide a foundational understanding of the acyl chain.^[1]

Property	Value	Source
Molecular Formula	C20H34O2	PubChem
Molecular Weight	306.5 g/mol	PubChem
IUPAC Name	(5Z,8Z,11Z)-icosa-5,8,11-trienoic acid	PubChem
Polar Surface Area	37.3 Å ²	PubChem
Rotatable Bond Count	16	PubChem

(8Z,11Z,14Z)-Eicosatrienoyl-CoA

This isomer of eicosatrienoyl-CoA provides the closest available data for a related long-chain fatty acyl-CoA.^[2]

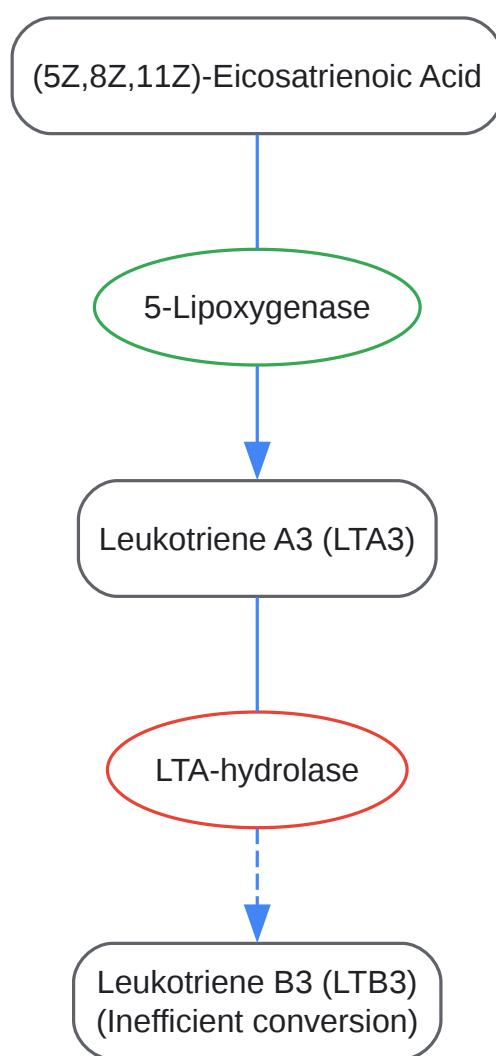
Property	Value	Source
Molecular Formula	C41H68N7O17P3S	PubChem
Molecular Weight	1056.0 g/mol	PubChem
Physical Description	Solid	Human Metabolome Database
LogP	-0.045	Human Metabolome Database

Biological Significance and Signaling Pathways

(5Z,8Z,11Z)-eicosatrienoic acid can be metabolized by the 5-lipoxygenase pathway, which has implications in inflammatory processes.[3]

5-Lipoxygenase Pathway

(5Z,8Z,11Z)-eicosatrienoic acid is a substrate for 5-lipoxygenase, leading to the formation of leukotriene A3 (LTA3).[3] However, the subsequent conversion to leukotriene B3 (LTB3) by LTA-hydrolase is inefficient, suggesting that the double bond at C-14, which is absent in Mead acid, is crucial for this enzymatic step.[3] This has significant implications in conditions of essential fatty acid deficiency, where Mead acid levels are elevated.[3]



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Caption: Metabolism of Mead Acid via the 5-Lipoxygenase Pathway.

Experimental Protocols

While specific experimental protocols for the synthesis and analysis of (5Z,8Z,11Z)-eicosatrienoyl-CoA are not readily available, general methodologies for the study of acyl-CoA esters can be adapted.

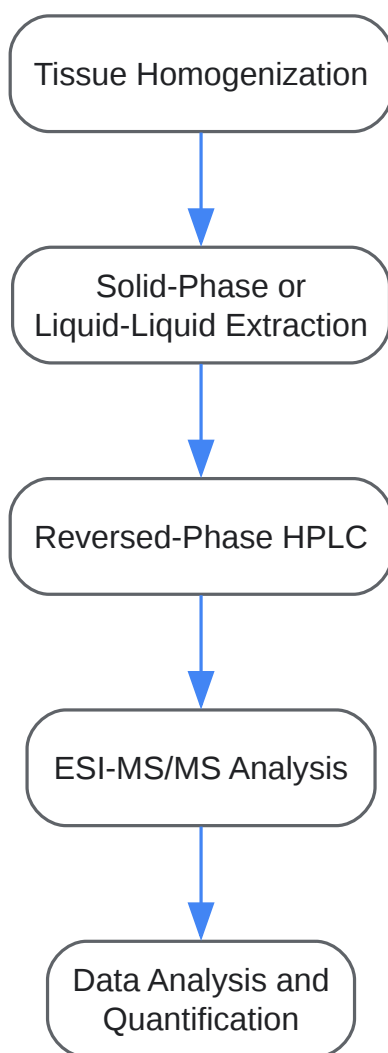
Synthesis

The synthesis of novel polyunsaturated fatty acids often involves a multi-step process. For instance, the synthesis of (8Z,11Z,14Z)-eicosatrien-5-ynoic acid has been reported, which could potentially be adapted. A general approach for synthesizing polyenoic fatty acids often utilizes a polyacetylenic strategy followed by regioselective reductions and subsequent modifications.^[4] The conversion of the synthesized fatty acid to its CoA ester can then be achieved through established biochemical methods.

Analysis

Liquid chromatography-electrospray ionization mass spectrometry (LC-ESI-MS) is a powerful technique for the analysis of medium and long-chain acyl-CoA esters in biological tissues.^[5]

A general workflow for the analysis of acyl-CoAs from tissue samples is outlined below.



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Caption: General Workflow for Acyl-CoA Analysis.

This methodology typically involves:

- Homogenization of tissue samples.
- Extraction of acyl-CoAs using solid-phase or liquid-liquid extraction methods.
- Separation of different acyl-CoA species using reversed-phase high-performance liquid chromatography (HPLC). A C8 or C18 column with a gradient of an appropriate buffer system (e.g., ammonium acetate and acetonitrile) is commonly used.[5]

- Detection and Quantification using electrospray ionization tandem mass spectrometry (ESI-MS/MS), which offers high sensitivity and specificity.[5]

Conclusion

(5Z,8Z,11Z)-Eicosatrienoyl-CoA remains a molecule of interest, particularly in the context of essential fatty acid deficiency and inflammatory pathways. While direct experimental data on its physicochemical properties are sparse, valuable insights can be drawn from its precursor, Mead acid, and related isomers. Further research is warranted to fully elucidate the properties and biological functions of this specific acyl-CoA. The methodologies outlined in this guide provide a framework for researchers to pursue these investigations.

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